

Introduction: The Quinolinone Scaffold and the Emergence of a Key Intermediate

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Compound of Interest

Compound Name: 8-(Benzyloxy)-5-(2-chloroacetyl)quinolin-2(1H)-one

CAS No.: 63404-86-4

Cat. No.: B1337817

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The quinolinone scaffold is a privileged structure in medicinal chemistry, forming the core of numerous pharmacologically active compounds. Derivatives have demonstrated a vast range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties[1]. The inherent versatility of this heterocyclic system allows for functionalization at multiple positions, enabling the fine-tuning of molecular properties for specific biological targets.

Within this important class of compounds, **8-(Benzyloxy)-5-(2-chloroacetyl)quinolin-2(1H)-one** has emerged as a molecule of significant industrial importance. It is not an active pharmaceutical ingredient (API) itself, but rather a high-value, advanced intermediate. Its primary and most notable application is in the synthesis of Indacaterol, a potent and long-acting β_2 -adrenergic agonist used for the treatment of chronic obstructive pulmonary disease (COPD) [2][3][4]. The strategic placement of the benzyloxy protecting group and the reactive chloroacetyl moiety makes this compound an ideal precursor for constructing the complex phenylethanolamine pharmacophore of Indacaterol and related molecules[5].

Physicochemical and Spectroscopic Profile

Accurate characterization of a synthetic intermediate is fundamental to its effective use and to ensure the purity of the final API.

Physicochemical Data

The key physical and chemical properties of **8-(Benzyloxy)-5-(2-chloroacetyl)quinolin-2(1H)-one** are summarized below.

Property	Value	Source(s)
CAS Number	63404-86-4	[6]
Molecular Formula	C ₁₈ H ₁₄ ClNO ₃	[6]
Molecular Weight	327.76 g/mol	[6]
Appearance	White to Pale Beige Solid	[7]
Melting Point	Data not available. The closely related analogue, 8-(Benzyloxy)-5-(2-bromoacetyl)quinolin-2(1H)-one, has a reported melting point of 192-194°C.	[5]
Storage	Inert atmosphere, 2-8°C	[6]

Spectroscopic Signature for Verification

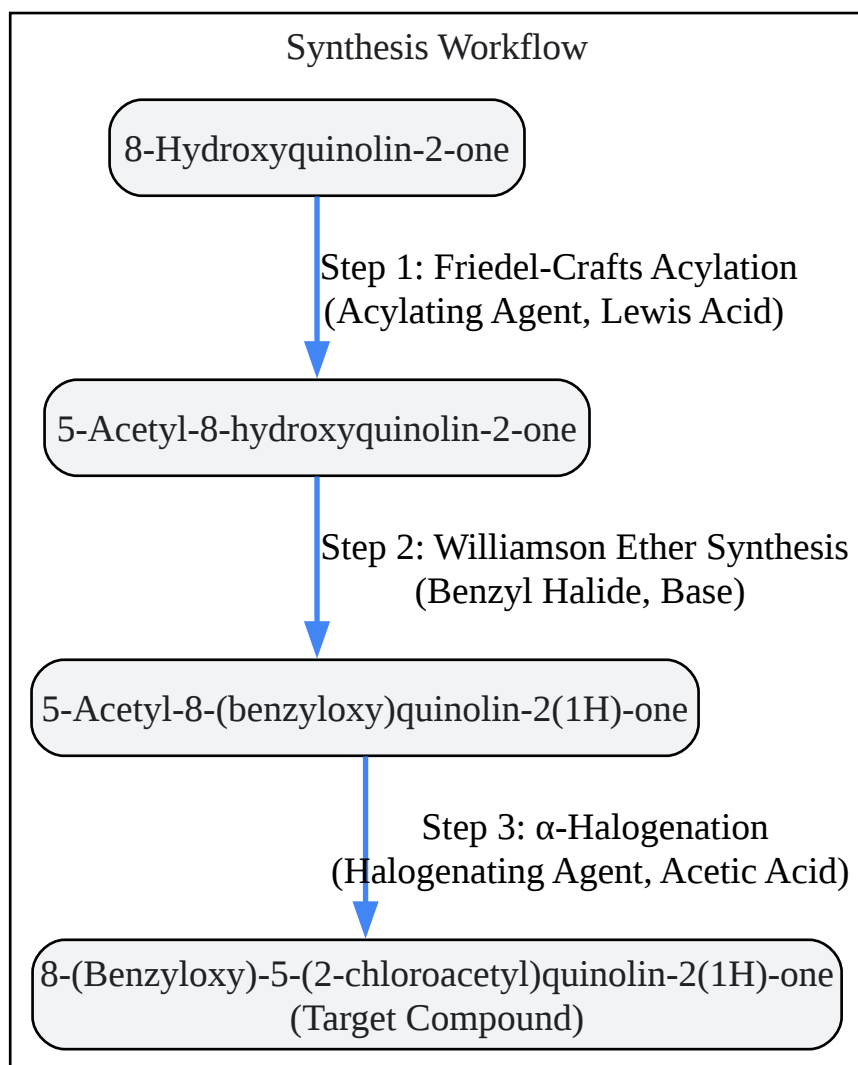
While a public database of spectra for this specific compound is not readily available, commercial suppliers confirm its characterization by NMR, HPLC, and LC-MS for quality control[6]. For researchers synthesizing or using this compound, the following spectroscopic features serve as a basis for structural verification.

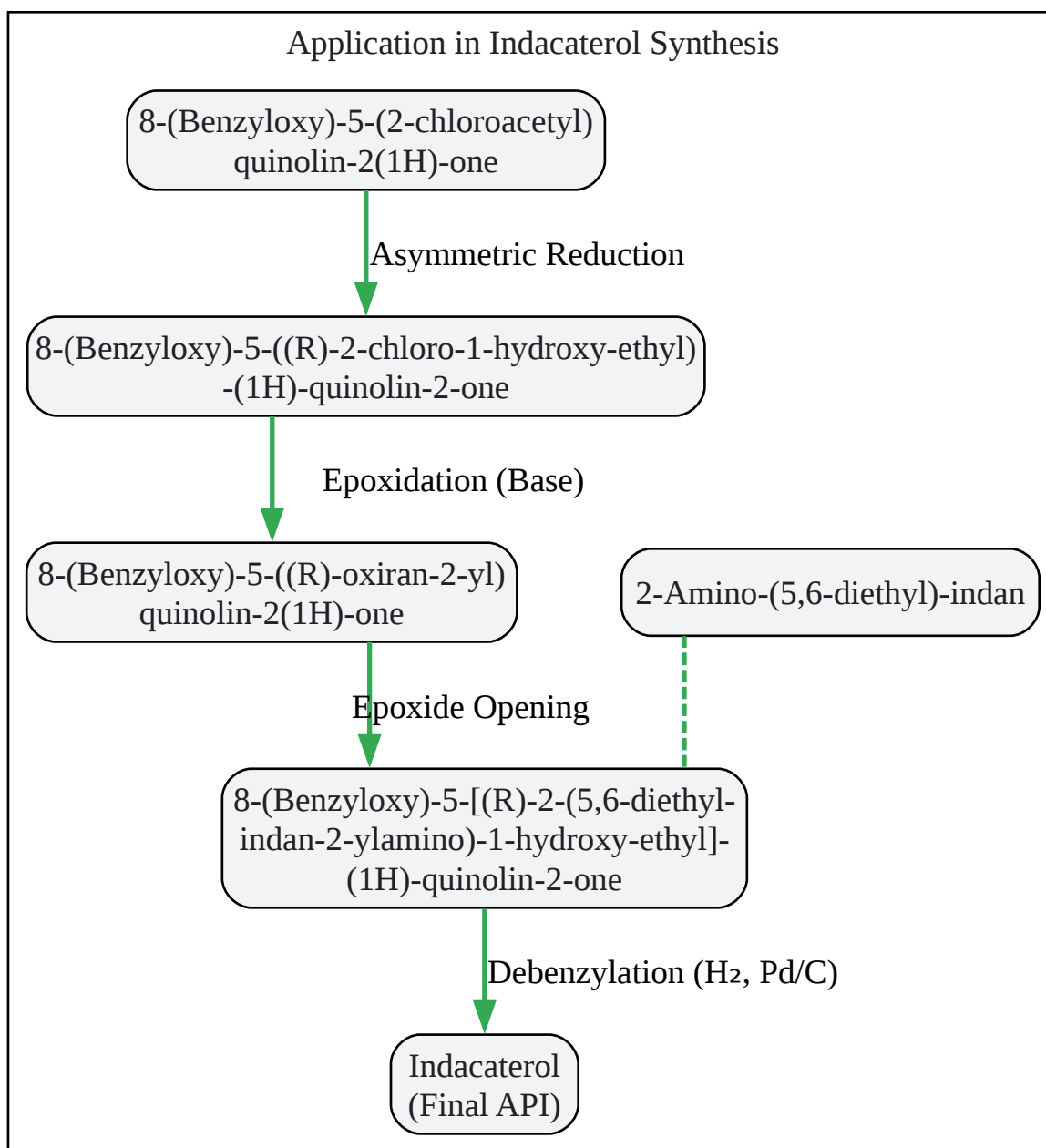
- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the quinolinone and benzyl rings, a singlet for the methylene protons of the benzyl group (O-CH₂-Ph), and a singlet for the methylene protons of the chloroacetyl group (-CO-CH₂-Cl). The N-H proton of the quinolinone ring will also be present.

- ^{13}C NMR: The carbon NMR would display signals for the carbonyl carbons (one amide, one ketone), aromatic carbons, and the two distinct methylene carbons.
- Infrared (IR) Spectroscopy: The IR spectrum provides a reliable fingerprint based on its functional groups. Key expected absorption bands include:
 - $\sim 3200\text{-}3000\text{ cm}^{-1}$ (N-H stretching)
 - $\sim 1680\text{-}1650\text{ cm}^{-1}$ (Amide C=O stretching, quinolinone)
 - $\sim 1650\text{-}1630\text{ cm}^{-1}$ (Ketone C=O stretching, chloroacetyl)
 - $\sim 1250\text{-}1000\text{ cm}^{-1}$ (C-O ether stretching)
 - $\sim 800\text{-}600\text{ cm}^{-1}$ (C-Cl stretching)

Synthesis and Purification Protocol

The synthesis of **8-(Benzyloxy)-5-(2-chloroacetyl)quinolin-2(1H)-one** is a multi-step process designed for high regioselectivity and yield, avoiding the formation of isomers[8]. The general pathway involves the acylation of an 8-hydroxyquinolinone core, protection of the hydroxyl group, and subsequent chlorination.





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Caption: Key transformations from the intermediate to Indacaterol.

This pathway highlights the compound's role. The chloroacetyl group is stereoselectively reduced and then converted into an epoxide. This epoxide is the key electrophile that undergoes a regioselective ring-opening reaction with 2-amino-(5,6-diethyl)-indan.[9] This coupling reaction forms the core structure of the drug. The final step is the removal of the benzyl protecting group via catalytic hydrogenation to yield the free phenol of Indacaterol.[9]

Safety, Handling, and Storage

As a reactive chemical intermediate, proper safety protocols are mandatory.

- Hazard Identification: This compound is classified as causing skin corrosion/irritation (Category 2), serious eye damage/irritation (Category 1), and specific target organ toxicity through single exposure to the respiratory system (Category 3).[6]
- Handling:
 - Work in a well-ventilated area or under a chemical fume hood.[6]
 - Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[6]
 - Avoid formation of dust and aerosols.
 - Wash hands thoroughly after handling.[6]
- First Aid:
 - Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[6]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[6]
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.[6]
 - Store under an inert atmosphere at 2-8°C for long-term stability.[6]

Conclusion

8-(Benzyloxy)-5-(2-chloroacetyl)quinolin-2(1H)-one is more than a simple chemical; it is a testament to rational drug design and process chemistry. Its structure is precisely engineered for its role as a key building block, with a stable protecting group and a selectively reactive functional group. Understanding its synthesis, reactivity, and handling is crucial for any researcher or organization involved in the synthesis of Indacaterol and other advanced pharmaceutical agents built upon the versatile quinolinone scaffold.

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